

An In-depth Technical Guide to 2-Amino-5-bromopyrimidine

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Compound of Interest

Compound Name: 2-Amino-5-bromopyrimidine

Cat. No.: B017363

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **2-Amino-5-bromopyrimidine**, a key intermediate in the development of pharmaceuticals and agrochemicals. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Properties

2-Amino-5-bromopyrimidine is a heterocyclic compound featuring a pyrimidine ring substituted with an amino group and a bromine atom. Its chemical structure is foundational for the synthesis of a variety of biologically active molecules.

Data Presentation: Chemical and Physical Properties

The fundamental properties of **2-Amino-5-bromopyrimidine** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C4H4BrN3	[1] [2] [3] [4]
Molecular Weight	174.00 g/mol	[1] [2] [3] [4]
CAS Number	7752-82-1	[1] [2] [4]
Appearance	White to light yellow or orange-green powder/crystal	[2] [3]
Melting Point	241-243 °C	[2] [4] [5]
Purity	≥98% (GC)	[2]
InChI Key	UHRHPPKWXSZNZLR-UHFFFAOYSA-N	[1] [3] [4]
SMILES	<chem>Nc1ncc(Br)cn1</chem>	[3] [4]

Experimental Protocols

The following section details a common laboratory-scale synthesis of **2-Amino-5-bromopyrimidine**.

Synthesis of 2-Amino-5-bromopyrimidine

This protocol describes the bromination of 2-aminopyrimidine using N-bromosuccinimide (NBS) as the brominating agent.

Materials:

- 2-aminopyrimidine (2.5g, 26.29mmol)
- Acetonitrile (25mL)
- N-bromosuccinimide (NBS) (4.6g, 27.9mmol)
- Ice bath
- Water (100 mL)

- Filtration apparatus
- Vacuum drying oven

Procedure:

- Dissolve 2-aminopyrimidine (2.5g, 26.29mmol) in acetonitrile (25mL) in a suitable reaction flask.[\[5\]](#)[\[6\]](#)
- Cool the solution in an ice bath.[\[5\]](#)[\[6\]](#)
- Slowly add N-bromosuccinimide (4.6g, 27.9mmol) to the cooled solution.[\[5\]](#)[\[6\]](#)
- Stir the reaction mixture in the dark at room temperature overnight.[\[5\]](#)[\[6\]](#)
- After the reaction is complete, remove the solvent under reduced pressure.[\[5\]](#)[\[6\]](#)
- Wash the resulting solid with water (100 mL).[\[5\]](#)[\[6\]](#)
- Collect the solid product by suction filtration.[\[5\]](#)[\[6\]](#)
- Dry the product in vacuo to yield **2-Amino-5-bromopyrimidine** as a white solid.[\[5\]](#)[\[6\]](#) The reported yield for this procedure is 97%.[\[5\]](#)[\[6\]](#)

Applications in Synthesis

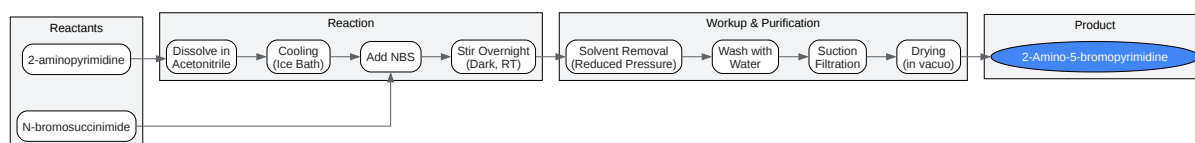
2-Amino-5-bromopyrimidine is a versatile building block in organic synthesis. It serves as a crucial intermediate in the preparation of various compounds with potential biological activity.[\[2\]](#) Notably, it is utilized in the synthesis of:

- Pyridine, pyrimidine, and pyridinone C-nucleoside phosphoramidites.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- 2-phthalimido-5-bromopyrimidine.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Sulfanilamides and amino acids that incorporate the pyrimidine ring system, which are investigated as potential antiviral agents.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Its role as an intermediate is critical in the development of antiviral and anticancer agents, as well as in the formulation of herbicides and fungicides for agricultural applications.[2]

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2-Amino-5-bromopyrimidine**.



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Caption: Synthesis workflow for **2-Amino-5-bromopyrimidine**.

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